

Proper Disposal of N-(Benzyloxycarbonyl)-DL-alanine: A Comprehensive Guide

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Compound of Interest

Compound Name: *N*-(Benzyloxycarbonyl)-DL-alanine

Cat. No.: B554550

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For researchers, scientists, and drug development professionals, the proper management and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **N-(Benzyloxycarbonyl)-DL-alanine**, a common reagent in peptide synthesis and other organic chemistry applications. While classified as a non-hazardous substance, adherence to proper disposal protocols is crucial for maintaining a safe and compliant laboratory environment.

Immediate Safety and Handling Information

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **N-(Benzyloxycarbonyl)-DL-alanine**. The following table summarizes key safety information.

Property	Information
Physical State	White to off-white powder or crystalline solid.
Odor	Odorless.
GHS Hazard Statements	Not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS) and Regulation (EC) No. 1272/2008.[1][2]
Primary Hazards	May cause mild skin and eye irritation upon contact. Inhalation of dust may cause respiratory tract irritation.
Incompatibilities	Strong oxidizing agents.
First Aid Measures	Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Skin Contact: Wash off with soap and plenty of water. Inhalation: Move to fresh air. Ingestion: Rinse mouth with water. In all cases of exposure, seek medical attention if symptoms persist.[3][4]

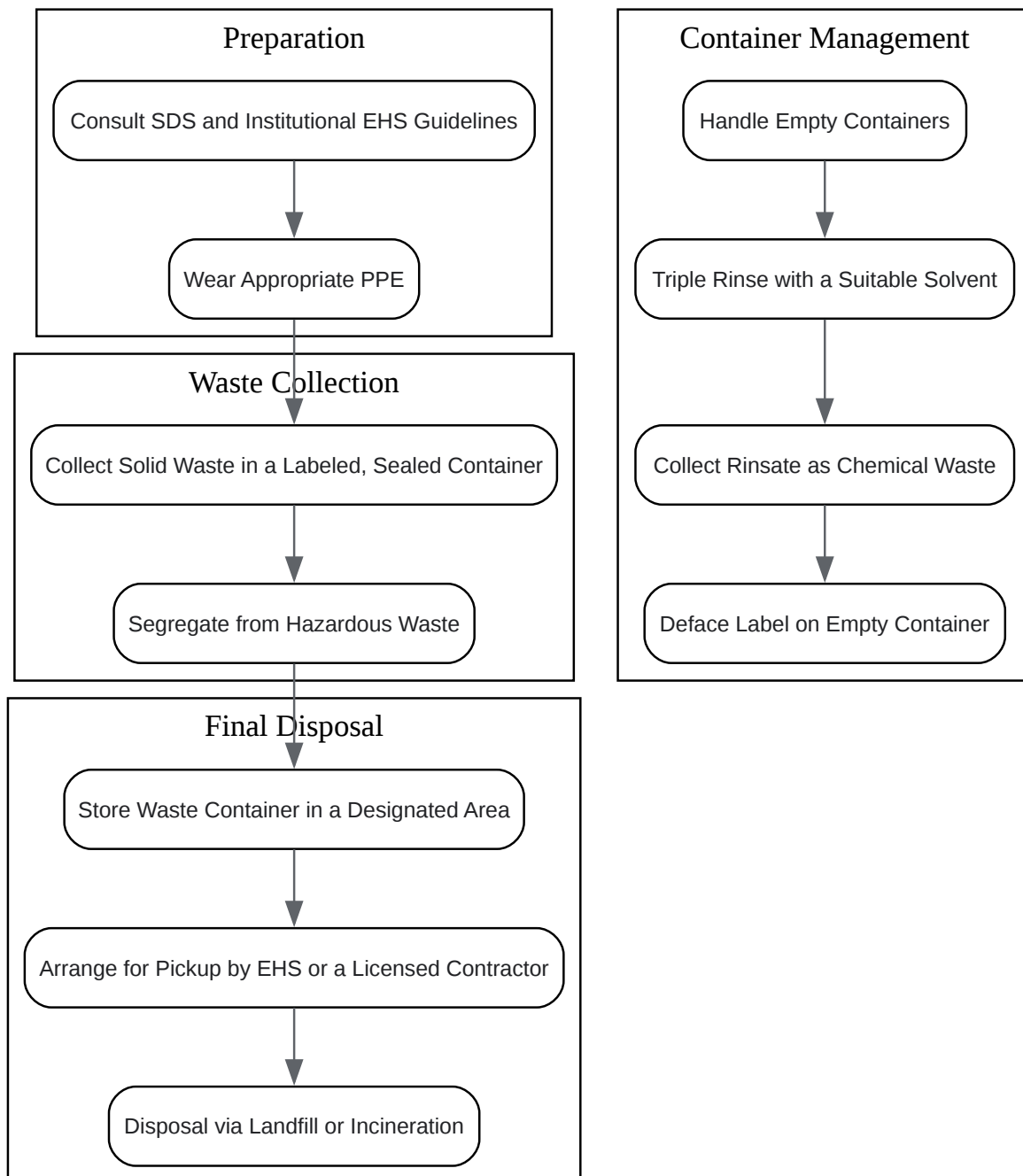
Personal Protective Equipment (PPE)

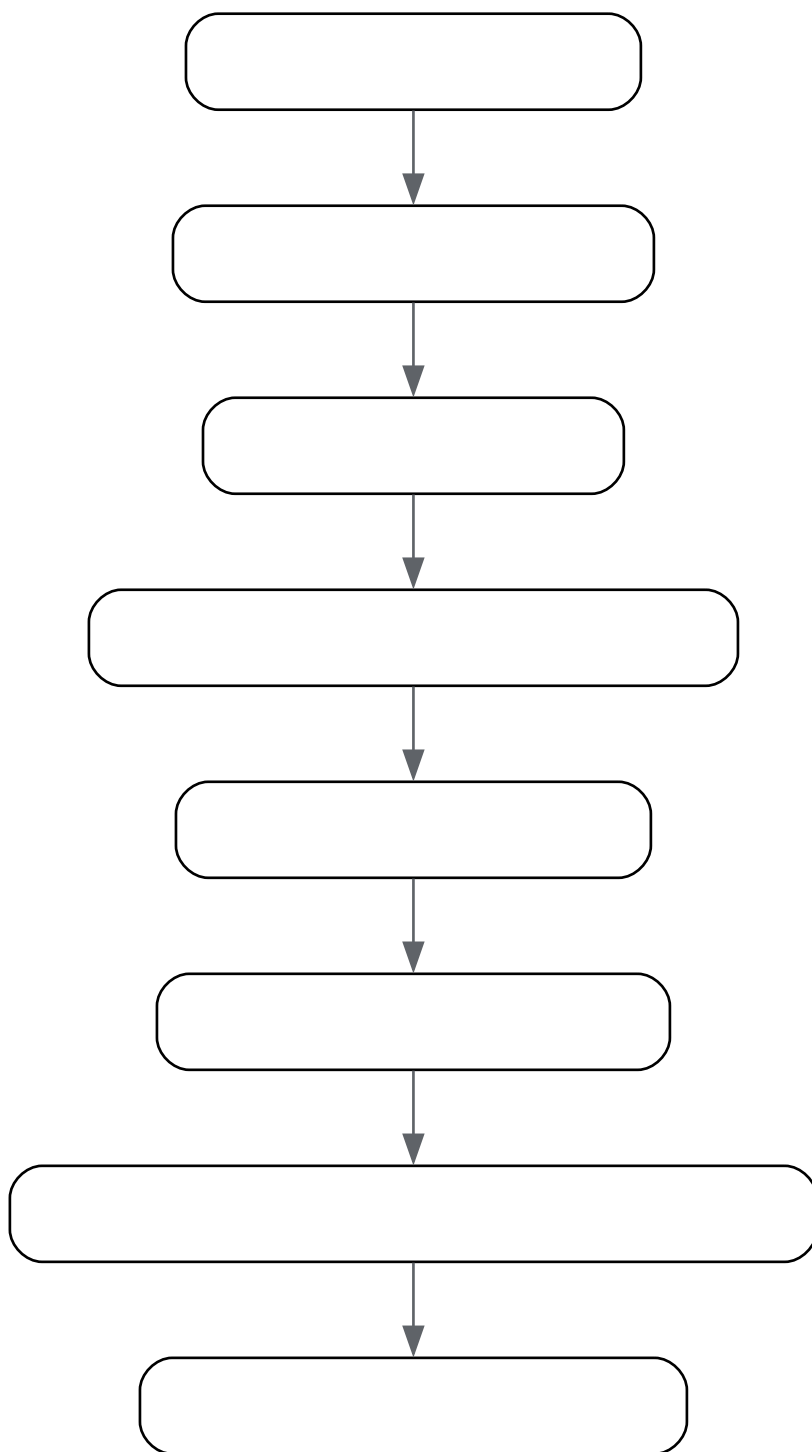
When handling **N-(Benzyloxycarbonyl)-DL-alanine** for disposal, the following personal protective equipment should be worn:

PPE Item	Specification
Eye Protection	Safety glasses with side-shields or goggles.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). [1][2]
Body Protection	Laboratory coat.

Step-by-Step Disposal Procedures

The proper disposal of **N-(Benzyloxycarbonyl)-DL-alanine** involves a systematic approach to ensure safety and compliance. The following workflow outlines the necessary steps from initial waste collection to final disposal.





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